

Resolving solubility issues with D-Erythrose 4-phosphate sodium salt.

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Compound of Interest

Compound Name: *D-Erythrose 4-phosphate sodium*

Cat. No.: *B1141013*

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Technical Support Center: D-Erythrose 4-phosphate sodium salt

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the solubility of **D-Erythrose 4-phosphate sodium** salt for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **D-Erythrose 4-phosphate sodium** salt in water?

According to available data, the solubility of **D-Erythrose 4-phosphate sodium** salt in water is 50 mg/mL. This should result in a solution that is clear to slightly hazy and colorless to faintly yellow.

Q2: What is the proper storage condition for **D-Erythrose 4-phosphate sodium** salt?

D-Erythrose 4-phosphate sodium salt, in its solid powder form, should be stored at -20°C.[1] Once in solution, it is recommended to aliquot and store at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles.[2]

Q3: What is the appearance of **D-Erythrose 4-phosphate sodium** salt?

It is a white to off-white powder.

Q4: In which biochemical pathways is D-Erythrose 4-phosphate an intermediate?

D-Erythrose 4-phosphate is an important intermediate in the pentose phosphate pathway and in the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) via the shikimate pathway.

Solubility Data

The following table summarizes the known solubility of **D-Erythrose 4-phosphate sodium** salt.

Solvent	Concentration	Visual Observation	Reference
Water	50 mg/mL	Clear to slightly hazy, colorless to faintly yellow	

Troubleshooting Guide

Q1: I've added **D-Erythrose 4-phosphate sodium** salt to water at the recommended concentration, but it's not dissolving completely. What should I do?

A1: If you are experiencing incomplete dissolution, please follow these steps:

- **Ensure Fresh Solvent:** Use high-purity, deionized, and freshly filtered water to avoid contaminants that might affect solubility.
- **Gentle Warming:** Warm the solution gently to 30-37°C. Do not overheat, as this may cause degradation of the phosphate ester.
- **Vortexing/Sonication:** Vortex the solution for 1-2 minutes. If particles persist, brief sonication in a water bath (5-10 minutes) can help break up aggregates.
- **pH Adjustment:** The salt form suggests that the pH of the solution could influence solubility. Although specific data is limited, adjusting the pH slightly towards neutral (pH 7.0-7.5) with dilute NaOH or HCl may improve solubility. Always check the pH compatibility with your downstream application.

Q2: My solution of **D-Erythrose 4-phosphate sodium** salt appears hazy or cloudy. Is this normal and how can I fix it?

A2: A "slightly hazy" appearance can be normal at 50 mg/mL. However, significant cloudiness may indicate an issue.

- **Confirm Concentration:** Double-check your calculations to ensure you have not exceeded the 50 mg/mL solubility limit.
- **Centrifugation/Filtration:** If a clear solution is required for your experiment, you can attempt to clarify it.
 - Centrifuge the solution at high speed (e.g., $>10,000 \times g$) for 10-15 minutes to pellet any insoluble material. Carefully collect the supernatant.
 - Alternatively, filter the solution through a 0.22 μm syringe filter compatible with aqueous solutions. Be aware that this may slightly decrease the final concentration if some undissolved material is removed.
- **Investigate Potential Contamination:** Haze could also be due to microbial growth if the solvent or container was not sterile. Using sterile technique and solvents is crucial.

Q3: How can I assess the stability of my **D-Erythrose 4-phosphate sodium** salt solution over time?

A3: Since phosphate esters can be susceptible to hydrolysis, especially at non-neutral pH or elevated temperatures, it is important to handle solutions with care.

- **Storage:** For long-term storage, aliquot the solution into single-use volumes and store at -80°C to minimize freeze-thaw cycles.[\[2\]](#)
- **pH Monitoring:** The pH of the solution can change over time due to hydrolysis, which releases phosphoric acid. Periodically checking the pH of a stored aliquot can be an indicator of degradation.
- **Functional Assays:** The most reliable way to assess stability is to use the solution in a functional enzymatic assay where D-Erythrose 4-phosphate is a substrate. A decrease in

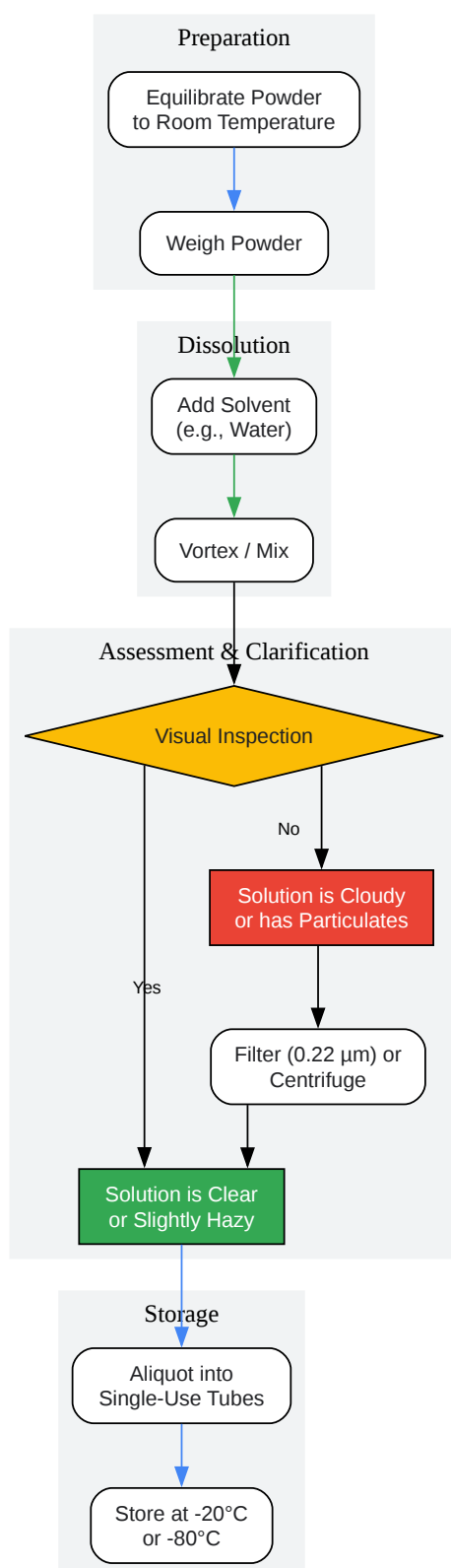
activity over time would suggest degradation of the compound.

Experimental Protocols & Workflows

Protocol for Preparing an Aqueous Solution of D-Erythrose 4-phosphate sodium salt

- **Preparation:** Bring the vial of **D-Erythrose 4-phosphate sodium** salt powder to room temperature before opening to prevent condensation.
- **Weighing:** Weigh the desired amount of powder in a sterile container.
- **Dissolution:** Add the appropriate volume of high-purity, sterile water to reach the target concentration (e.g., for 50 mg/mL, add 1 mL of water to 50 mg of powder).
- **Mixing:** Cap the container and vortex for 1-2 minutes. A magnetic stirrer at low speed can also be used.
- **Visual Inspection:** Observe the solution for clarity. A clear to slightly hazy appearance is expected.
- **Clarification (if needed):** If significant particulates are present, follow the centrifugation or filtration steps outlined in the troubleshooting guide.
- **Storage:** Aliquot the solution into sterile, single-use tubes and store immediately at -20°C or -80°C.

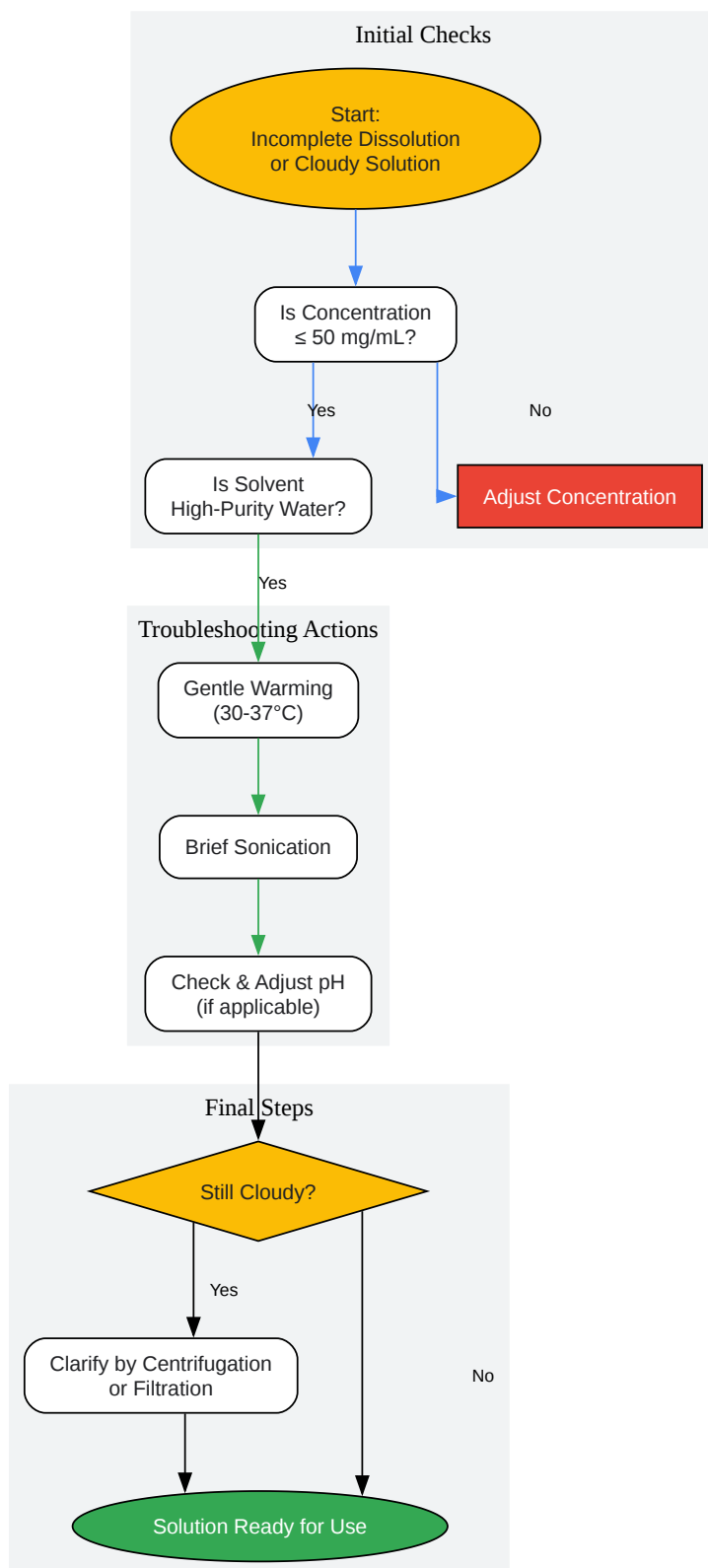
Diagram: Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **D-Erythrose 4-phosphate sodium** salt solutions.

Diagram: Troubleshooting Logic for Solubility Issues

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Caption: Logical workflow for troubleshooting solubility problems.

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